

"2-chloro-N-(4-chlorophenyl)propanamide" molecular structure

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Compound of Interest

Compound Name: 2-chloro-N-(4-chlorophenyl)propanamide

CAS No.: 21262-05-5

Cat. No.: B1350247

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An In-Depth Technical Guide to the Molecular Structure of **2-chloro-N-(4-chlorophenyl)propanamide**

Introduction: Situating a Molecule of Interest

Within the vast landscape of organic chemistry, the N-aryl amide scaffold represents a cornerstone of functional molecules, bridging the gap between agrochemicals and pharmaceuticals. **2-chloro-N-(4-chlorophenyl)propanamide** belongs to the chloroacetamide class of compounds, a group renowned for its potent herbicidal activity.^[1] The specific arrangement of a 4-chlorophenyl ring, a reactive propanamide backbone, and a chiral center endows this molecule with a unique stereoelectronic profile. Understanding this profile at a molecular level is paramount for researchers aiming to harness its potential, whether for developing new crop protection agents or as a scaffold for novel therapeutic agents. This guide provides a detailed examination of the molecule's structure, a robust protocol for its synthesis and characterization, and insights into its mechanism of action, grounded in established scientific principles.

Molecular Structure and Physicochemical Properties

The fundamental identity of a compound is defined by its structure and resulting physical properties. **2-chloro-N-(4-chlorophenyl)propanamide** is a disubstituted amide with key structural features that dictate its reactivity and biological function.

Structural Elucidation

The molecule's architecture consists of three primary components:

- **4-Chlorophenyl Group:** A benzene ring substituted with a chlorine atom at the para position. This group is largely planar and hydrophobic, a feature known to enhance the ability of molecules to cross phospholipid cell membranes.^[2]
- **Amide Linkage (-C(O)NH-):** This functional group is conformationally rigid and capable of acting as both a hydrogen bond donor (N-H) and acceptor (C=O). This allows for specific intermolecular interactions, such as binding to enzyme active sites.
- **2-Chloropropyl Group:** This aliphatic chain contains a stereogenic center at the C2 carbon (the α -carbon), meaning the molecule can exist as two distinct enantiomers (R and S). It also possesses a reactive C-Cl bond, which is the key electrophilic site responsible for the biological activity of many chloroacetamides.^[3]

The systematic IUPAC name for this compound is **2-chloro-N-(4-chlorophenyl)propanamide**.^[4]

Caption: 2D structure of **2-chloro-N-(4-chlorophenyl)propanamide**.

Physicochemical Data

A summary of the key physicochemical properties is essential for experimental design, including solubility testing, reaction setup, and analytical method development.

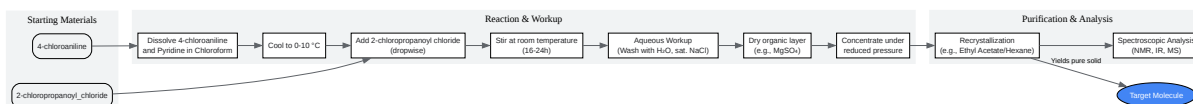
Property	Value	Source
CAS Number	21262-05-5	Generic Supplier Data
Molecular Formula	C ₉ H ₉ Cl ₂ NO	PubChem
Molecular Weight	218.08 g/mol	PubChem
Appearance	White to off-white solid (predicted)	[5]
Melting Point	Not available; expected to be >100 °C	Inferred from[5]
Solubility	Low in water; soluble in organic solvents like chloroform, ethyl acetate, and methanol.	Inferred from[6]

Synthesis and Spectroscopic Characterization

The validation of any molecular structure is contingent upon its unambiguous synthesis and rigorous characterization using modern analytical techniques. The synthesis of N-aryl amides is a well-established transformation in organic chemistry.

Retrosynthetic Analysis and Proposed Synthesis

The most direct and industrially scalable approach to synthesizing **2-chloro-N-(4-chlorophenyl)propanamide** is via the nucleophilic acyl substitution of a reactive carboxylic acid derivative with the corresponding aniline. The logical disconnection is at the amide C-N bond, leading to 4-chloroaniline and 2-chloropropanoyl chloride as readily available starting materials. This method is a standard procedure for forming N-aryl amides.[7]



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Caption: Experimental workflow for the synthesis of the target molecule.

Experimental Protocol: A Self-Validating System

This protocol is adapted from established methods for the synthesis of structurally related N-aryl chloroacetamides.[6][8] Each step is designed to ensure high conversion, facilitate purification, and yield a product suitable for rigorous analysis.

Materials:

- 4-chloroaniline (1.0 eq)
- 2-chloropropanoyl chloride (1.05 eq)
- Pyridine (1.1 eq, as HCl scavenger)
- Anhydrous Chloroform (or Dichloromethane)
- Deionized Water
- Saturated Sodium Chloride (Brine) solution
- Anhydrous Magnesium Sulfate (MgSO₄)
- Ethyl Acetate and Hexane (for recrystallization)

Procedure:

- **Reaction Setup:** To a stirred solution of 4-chloroaniline (1.0 eq) in anhydrous chloroform in a round-bottom flask, add pyridine (1.1 eq). The pyridine acts as a base to neutralize the HCl byproduct, driving the reaction to completion.
- **Acylation:** Cool the mixture to 0-10 °C using an ice bath. Add 2-chloropropanoyl chloride (1.05 eq) dropwise via a dropping funnel. The exothermic nature of the reaction necessitates slow addition to maintain temperature control and prevent side reactions.
- **Reaction Progression:** Upon completion of the addition, allow the reaction mixture to warm to ambient temperature and stir for 16-24 hours. Progress can be monitored by Thin Layer Chromatography (TLC).
- **Aqueous Workup:** Transfer the reaction mixture to a separatory funnel. Wash sequentially with deionized water (2x) and then with saturated brine (1x). This removes the pyridinium hydrochloride salt and any remaining water-soluble impurities.
- **Isolation:** Separate the organic layer and dry it over anhydrous magnesium sulfate. Filter off the drying agent and concentrate the filtrate under reduced pressure to yield the crude solid product.
- **Purification:** Purify the crude solid by recrystallization from a suitable solvent system, such as ethyl acetate/hexane, to yield pure **2-chloro-N-(4-chlorophenyl)propanamide** as a crystalline solid.

Spectroscopic Characterization: Confirming the Structure

The identity and purity of the synthesized compound must be confirmed through a suite of spectroscopic techniques.

- **¹H NMR Spectroscopy:** This technique provides information on the chemical environment and connectivity of hydrogen atoms. For the target molecule, the expected signals are:
 - A doublet for the methyl group (-CH₃) protons.

- A quartet for the methine proton (-CHCl-), coupled to the methyl group.
- A set of doublets (an AA'BB' system) for the four protons on the 4-chlorophenyl ring.
- A broad singlet for the amide proton (N-H), which may exchange with D₂O.[9]
- ¹³C NMR Spectroscopy: This reveals the number and type of carbon environments. Key expected signals include:
 - A peak for the methyl carbon.
 - A peak for the α-carbon (C-Cl).
 - A downfield peak for the carbonyl carbon (C=O).
 - Four distinct signals for the aromatic carbons of the chlorophenyl ring.[9]
- Infrared (IR) Spectroscopy: IR spectroscopy identifies the functional groups present. Characteristic absorption bands would confirm the molecule's core structure:
 - ~3300 cm⁻¹: N-H stretching vibration of the secondary amide.
 - ~1670 cm⁻¹: C=O (Amide I band) stretching vibration, a strong and characteristic peak.
 - ~1540 cm⁻¹: N-H bending (Amide II band) vibration.
 - ~700-800 cm⁻¹: C-Cl stretching vibration.[8]
 - ~810-840 cm⁻¹: C-H out-of-plane bending indicating 1,4-disubstitution on the benzene ring.[8]
- Mass Spectrometry (MS): MS provides the molecular weight and fragmentation pattern. The mass spectrum should show a molecular ion peak (M⁺) and a characteristic M+2 peak with approximately two-thirds the intensity of the M⁺ peak, confirming the presence of two chlorine atoms.

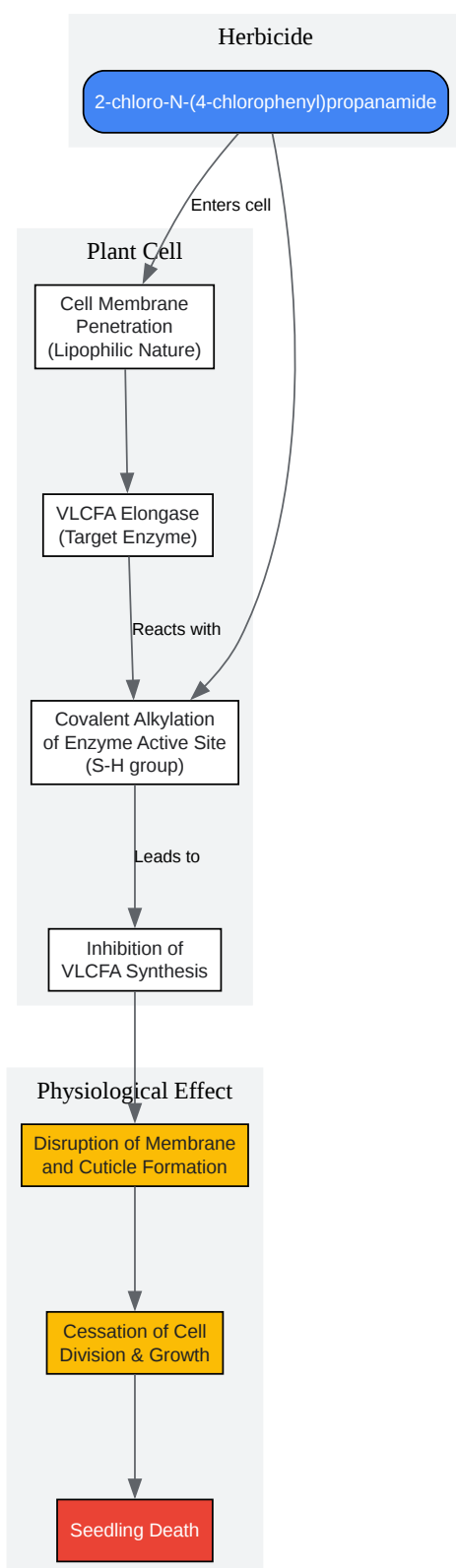
Structural Insights and Putative Mechanism of Action

The molecular structure of **2-chloro-N-(4-chlorophenyl)propanamide** is directly linked to its potential biological activity, primarily as a herbicide.

The Chloroacetamide Herbicidal Action

Chloroacetamide herbicides are known to inhibit the synthesis of very-long-chain fatty acids (VLCFAs) in susceptible plants.^[1] VLCFAs are essential components of cell membranes, suberin, and cuticular waxes. Their depletion leads to a cessation of cell division and enlargement, ultimately causing seedling death.^[1]

The mechanism is believed to involve the alkylation of key enzymes in the VLCFA biosynthesis pathway. The electrophilic α -chloro group of the propanamide moiety is the reactive "warhead" that covalently binds to nucleophilic residues (like cysteine) in the enzyme's active site, leading to irreversible inhibition.^[10]



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Caption: Proposed herbicidal mechanism of action for chloroacetamides.

Structure-Activity Relationship (SAR)

- The α -Chloro Group: Essential for activity. Replacing it with hydrogen or other groups drastically reduces or eliminates herbicidal effects, confirming its role as the electrophilic site for alkylation.[10]
- The N-(4-chlorophenyl) Group: This large, hydrophobic substituent is crucial for two reasons. First, it enhances the molecule's lipophilicity, facilitating its passage across the waxy cuticle of plants and into the target cells.[11] Second, the specific substitution pattern on the aryl ring influences the molecule's fit within the target enzyme's active site, thereby modulating its potency.

Recent studies have also indicated that the toxicity of chloroacetamides may be linked to their ability to induce oxidative stress by generating reactive oxygen species (ROS), leading to secondary effects like DNA damage and membrane leakage.[12]

Conclusion

2-chloro-N-(4-chlorophenyl)propanamide is a molecule whose structure is elegantly tailored for biological activity. The combination of a lipophilic N-aryl substituent for transport and a reactive α -chloroamide warhead for target engagement provides a clear basis for its classification as a potential herbicide. The synthetic route via acylation is straightforward and efficient, and the structure can be unequivocally confirmed by a standard suite of spectroscopic methods. For researchers in agrochemistry, this compound serves as a classic example of chloroacetamide functionality. For medicinal chemists, the N-(4-chlorophenyl)amide scaffold itself remains a privileged structure, suggesting that with modification of the electrophilic side chain, this molecule could serve as a starting point for the development of other biologically active agents.

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